

panobinostat overall survival progression-free survival

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Panobinostat

CAS No.: 404950-80-7

Cat. No.: S548068

Get Quote

Efficacy of Panobinostat in Clinical Trials

Cancer Type / Setting	Regimen	Median PFS	Median OS	Key Findings	Source
Relapsed/Refractory Multiple Myeloma (≥ 2 prior lines)	PANO + BTZ + DEX	12.0 months [1] [2]	40.3 months [1]	PFS significantly improved vs. placebo (8.1 months); OS benefit was modest and not statistically significant [1].	PANORAMA 1 Trial [1] [2]
Relapsed/Refractory Multiple Myeloma	PANO + BTZ + DEX	12.5 months [3]	-	Nearly tripled the rate of complete/near complete response (22% vs 8%) in heavily pre-treated subgroup [3].	PANORAMA 1 Subgroup [3]
Newly Diagnosed Multiple Myeloma	PANO (single agent)	23.0 months [4]	Not Reached [4]	48% of patients improved their depth of response post-	Phase II Trial [4]

Cancer Type / Setting	Regimen	Median PFS	Median OS	Key Findings	Source
(Post-ASCT consolidation)				transplant. 3-year OS rate was 91.6% [4].	
Low-Grade Neuroendocrine Tumors	PANO (single agent)	9.9 months [5]	47.3 months [5]	No objective responses , but a 100% stable disease rate . Suggests PFS is more relevant than ORR for low-grade NETs [5].	Phase II Trial [5]

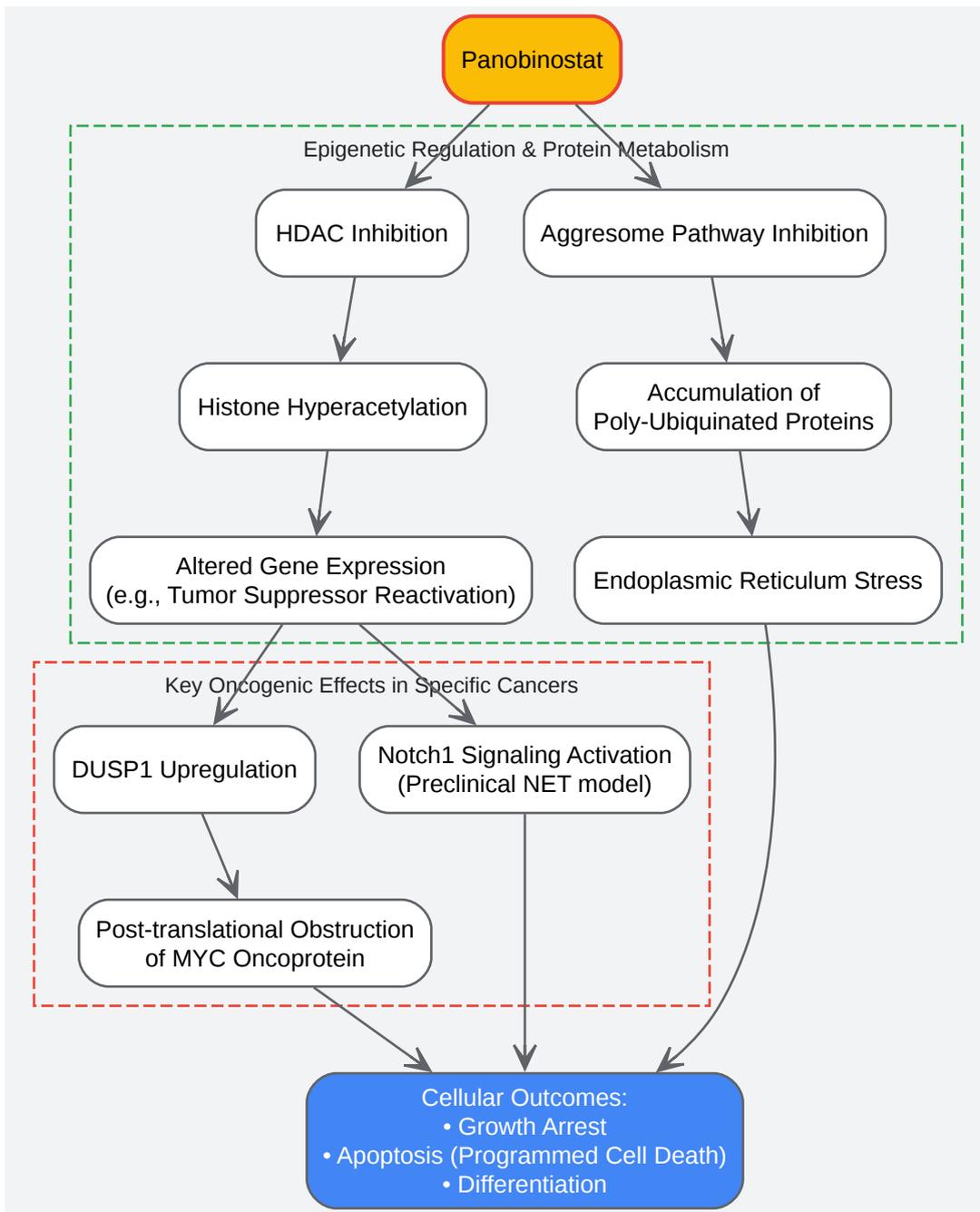
Common Experimental Protocols

The data in the table above were generated using standardized clinical trial methodologies:

- **Study Design:** Most phase II/III trials were **randomized, double-blind, and placebo-controlled** (e.g., PANORAMA 1) [1] [2]. Phase I trials often use a **3 + 3 dose-escalation design** to establish safety and the Maximum Tolerated Dose (MTD) [3] [6].
- **Dosing Schedule:**
 - **Panobinostat:** Commonly administered orally at **20 mg or 10 mg, three times per week** on alternating weeks in a 21-day cycle [1] [3] [6].
 - **Combination Agents:** Bortezomib is typically given subcutaneously or intravenously (1.3 mg/m²), lenalidomide orally (e.g., 15-25 mg), and dexamethasone orally (20 mg) [1] [3] [6].
- **Endpoint Assessment:**
 - **Efficacy:** **PFS and OS** are key secondary endpoints. **Response rates** (ORR, CBR) are assessed using established international criteria (e.g., IMWG criteria for myeloma, RECIST for solid tumors) [5] [4] [3].
 - **Safety:** Adverse events are monitored continuously and graded using the **Common Terminology Criteria for Adverse Events (CTCAE)** [3] [7].

Mechanism of Action and Signaling Pathway

Panobinostat is a **pan-deacetylase inhibitor** that exerts anti-tumor effects through multiple pathways, as shown below:



[Click to download full resolution via product page](#)

The diagram illustrates that **panobinostat**'s anti-tumor activity is multifaceted. By inhibiting histone deacetylases (HDACs), it alters gene expression, which in some cancers like hepatoblastoma, leads to the obstruction of the MYC oncoprotein [8]. Concurrently, its inhibition of the aggresome pathway, a key protein disposal route, works synergistically with proteasome inhibitors (e.g., bortezomib) to cause lethal endoplasmic reticulum stress in myeloma cells [3]. These combined actions ultimately trigger growth arrest and apoptosis.

Interpretation for Research & Development

- **PFS vs. OS as an Endpoint:** The data consistently shows that **panobinostat**-based regimens provide a more robust PFS benefit than OS. This is common in oncology trials, as **OS can be confounded by subsequent therapies** [1] [2]. For diseases like low-grade neuroendocrine tumors, **PFS may be a more clinically relevant primary endpoint than objective response rate** [5].
- **Overcoming Resistance:** A key value of **panobinostat** is its ability to **overcome resistance to standard therapies**. In myeloma, adding **panobinostat** can re-sensitize tumors to bortezomib and lenalidomide, leading to responses in refractory patients [3].
- **Biomarker-Driven Application:** The preclinical finding that **high expression of the MYC target gene NPM1 is associated with response to panobinostat** in hepatoblastoma [8] highlights the potential for developing predictive biomarkers to tailor therapy.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Overall survival of patients with relapsed multiple myeloma ... [pubmed.ncbi.nlm.nih.gov]
2. Overall survival of patients with relapsed multiple myeloma ... [sciencedirect.com]
3. Phase 1 open-label study of panobinostat, lenalidomide ... [nature.com]
4. Phase II trial of single-agent panobinostat consolidation ... [pmc.ncbi.nlm.nih.gov]
5. A Phase II Trial of a Histone Deacetylase Inhibitor ... [pmc.ncbi.nlm.nih.gov]
6. Bortezomib, lenalidomide, and dexamethasone with ... [sciencedirect.com]
7. Meta Analyses of Clinical Trials and Systematic Review [nature.com]
8. Drug prioritization identifies panobinostat as a tailored ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [panobinostat overall survival progression-free survival].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548068#panobinostat-overall-survival-progression-free-survival>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com